

Essential Safety and Logistical Information for Handling Oleoyl-L-Carnitine

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Compound of Interest

Compound Name: oleoyl-L-carnitine

Cat. No.: B600620

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For researchers, scientists, and drug development professionals, the safe and effective handling of chemical compounds is paramount to both personal safety and the integrity of experimental outcomes. This document provides comprehensive, procedural guidance for the safe handling and disposal of **oleoyl-L-carnitine**, adopting a conservative approach that treats the substance as potentially hazardous to ensure a maximum level of safety.

Physical and Chemical Properties

A summary of the key quantitative data for **oleoyl-L-carnitine** is presented below.

Property	Value
Molecular Formula	C ₂₅ H ₄₇ NO ₄
Molecular Weight	425.6 g/mol
Physical State	Solid[1]
Purity	≥95%[1]
Storage Temperature	-20°C[1]
Stability	≥2 years at -20°C[1]
Solubility	Soluble in ethanol (~20 mg/ml), DMSO (~14 mg/ml), and DMF (~20 mg/ml). Slightly soluble in methanol.[1]

Personal Protective Equipment (PPE)

While **oleoyl-L-carnitine** is not classified as a hazardous substance by the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential. The following PPE is recommended to minimize exposure and ensure safe handling.

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Should be worn at all times in the laboratory to protect from splashes or airborne particles.
Hand Protection	Chemical-resistant gloves	Butyl rubber gloves are highly recommended for handling esters. Nitrile gloves can also be used. ^{[2][3]} Gloves should be inspected for integrity before each use.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect the skin and clothing from potential contamination.
Respiratory Protection	Not generally required for small quantities	For handling larger quantities or when there is a potential for aerosol or dust generation, work should be conducted in a chemical fume hood or a well-ventilated area. If these are not available, a NIOSH-approved respirator may be necessary.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **oleoyl-L-carnitine** is crucial for safety and to prevent contamination.

- Preparation:

- Before handling, thoroughly read the Safety Data Sheet (SDS).
- Ensure that a safety shower and eyewash station are readily accessible.
- Work in a designated, well-ventilated area, preferably a chemical fume hood, especially when handling the solid, powdered form to minimize dust inhalation.[4]
- Weighing and Solution Preparation:
 - To prevent the generation of dust, handle the solid powder carefully. Use a spatula to transfer the substance.
 - When preparing solutions, slowly add the solid **oleoyl-L-carnitine** to the solvent to avoid splashing.[1]
 - If dissolving in an organic solvent, it is good practice to purge the solution with an inert gas.[1]
- Experimental Use:
 - Handle all solutions containing **oleoyl-L-carnitine** with care to avoid spills and splashes.
 - Keep containers closed when not in use to prevent contamination and evaporation.
- Post-Handling:
 - Decontaminate all work surfaces with an appropriate cleaning agent after use.
 - Thoroughly wash hands with soap and water after removing gloves.

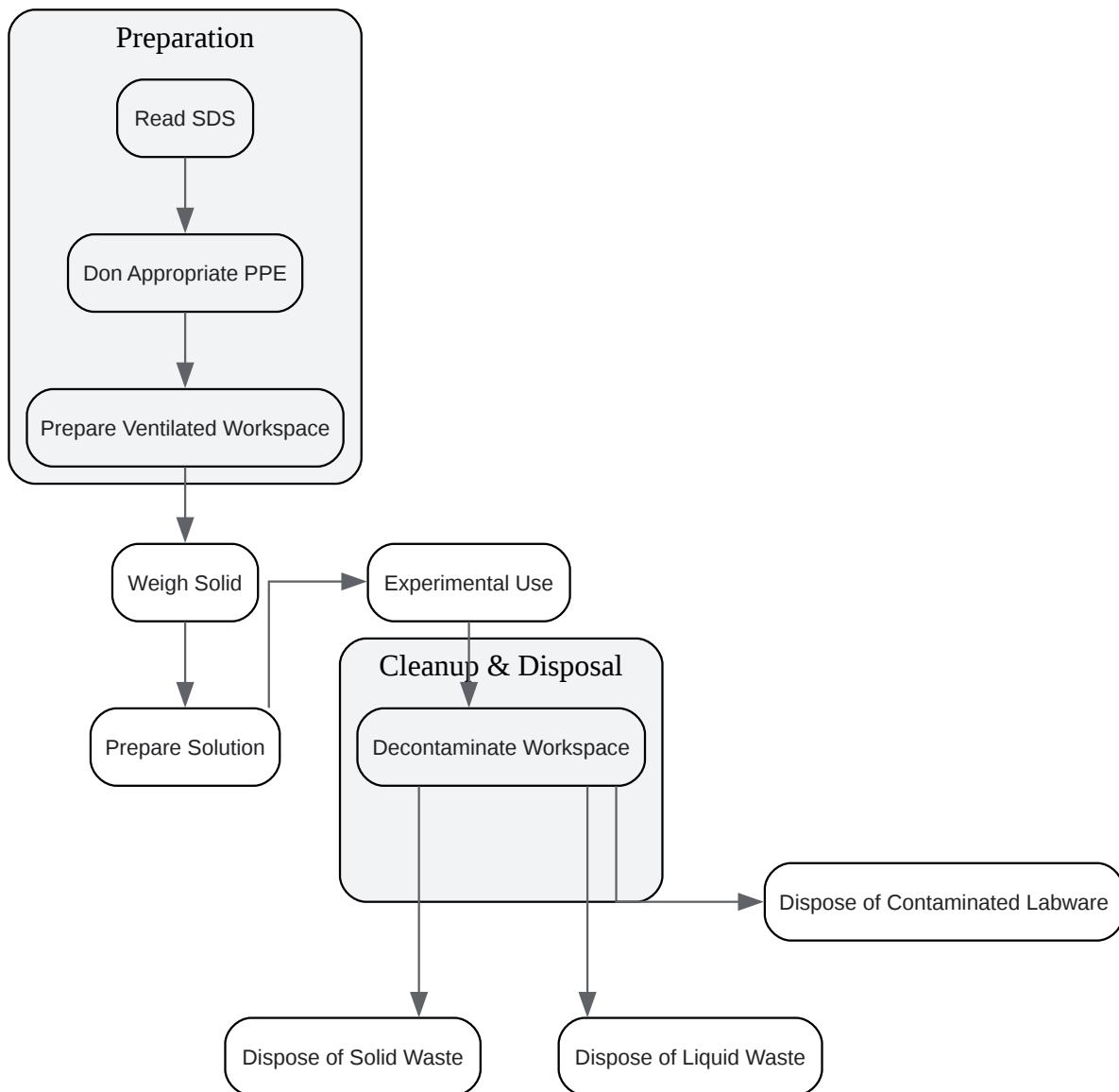
Disposal Plan

Proper disposal of **oleoyl-L-carnitine** and any associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. It is recommended to treat **oleoyl-L-carnitine** as a hazardous chemical waste.

- Waste Identification and Segregation:

- Do not mix **oleoyl-L-carnitine** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) guidelines.
- Waste Collection and Containerization:
 - Solid Waste: Collect solid **oleoyl-L-carnitine** waste in a dedicated, leak-proof, and clearly labeled container. The label should include "Hazardous Waste" and the full chemical name.
 - Liquid Waste (Solutions): Collect solutions of **oleoyl-L-carnitine** in a sealable, leak-proof container that is compatible with the solvent used.
 - Contaminated Labware: Disposable items such as gloves, pipette tips, and weighing paper that are contaminated with **oleoyl-L-carnitine** should be collected in a designated hazardous waste container. Non-disposable glassware should be decontaminated by rinsing with a suitable solvent, and the first rinse should be collected as hazardous liquid waste.
- Storage and Disposal:
 - Store waste containers in a designated, secure area away from incompatible materials.
 - Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed chemical waste disposal company.

Workflow for Safe Handling of Oleoyl-L-Carnitine

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Caption: Workflow for the safe handling of **oleoyl-L-carnitine**.

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